

A Comprehensive Guide to the Proper Disposal of Reversin 205

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Compound of Interest

Compound Name: Reversin 205

Cat. No.: B172063

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential information and step-by-step procedures for the proper disposal of **Reversin 205**, a hydrophobic peptide and P-glycoprotein inhibitor, to ensure laboratory safety and environmental protection.

Key Properties and Safety Information

Understanding the properties of **Reversin 205** is the first step in its safe management. While specific disposal instructions are not readily available, its known characteristics necessitate careful handling as a hazardous chemical waste.

Property	Value	Citation
Molecular Formula	C41H58N4O12	[1]
Molecular Weight	798.92 g/mol	
Form	Film	
Solubility	Soluble in DMSO or ethanol; Insoluble in water	[2]
Storage Temperature	-20°C	[2]
Storage Class	11 - Combustible Solids	
Water Hazard Class (WGK)	3 (highly hazardous to water)	

Personal Protective Equipment (PPE): When handling **Reversin 205**, always use appropriate personal protective equipment, including eyeshields, gloves, and a type N95 (US) dust mask.

Step-by-Step Disposal Protocol for Reversin 205

Given its classification as a combustible solid and high water hazard, **Reversin 205** and any materials contaminated with it must be disposed of as hazardous chemical waste. Adherence to institutional and local regulations is mandatory.

Step 1: Waste Segregation

- **Solid Waste:** Collect any unused or expired **Reversin 205** powder, as well as contaminated items such as weigh boats, pipette tips, and gloves, in a designated and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Reversin 205** (e.g., dissolved in DMSO or ethanol) should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with aqueous waste streams due to its insolubility in water.

Step 2: Container Selection and Labeling

- Use containers that are chemically resistant and have secure, leak-proof lids.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**Reversin 205**," and the specific solvents used (e.g., DMSO, ethanol). Indicate the approximate concentration and quantity of the waste.

Step 3: Temporary Storage

- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials. Follow your institution's guidelines for secondary containment.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for the pickup and proper disposal of the **Reversin 205** waste.

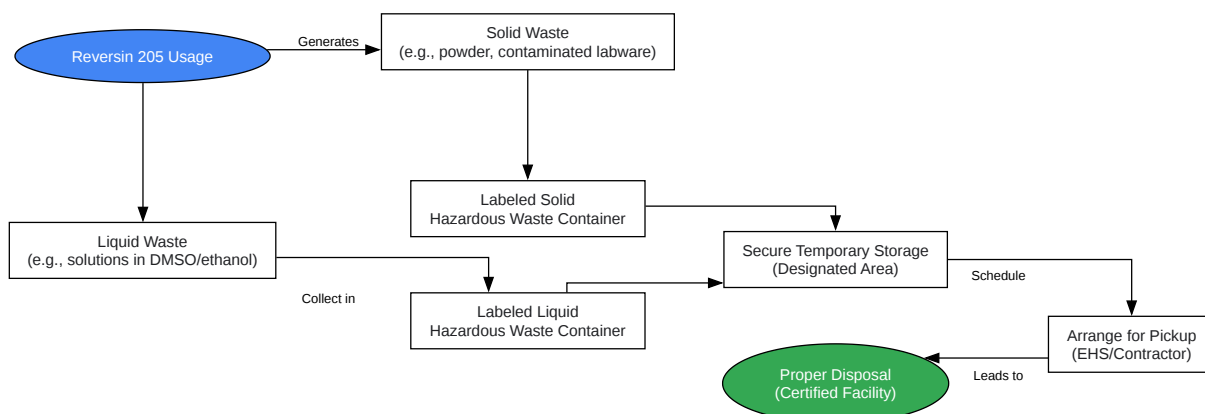
- Provide the waste manifest with accurate information about the chemical composition of the waste.

Important Considerations:

- NEVER dispose of **Reversin 205** down the drain or in the regular trash. Its high water hazard classification indicates a significant risk to aquatic environments.
- Consult your institution's specific waste management protocols, as they may have additional requirements.

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Reversin 205**.



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Caption: Workflow for the safe disposal of **Reversin 205** waste.

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References

- 1. Reversin 205 | C41H58N4O12 | CID 9811030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Reversin 205]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172063#reversin-205-proper-disposal-procedures]

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